

Essential Safety and Operational Guide for Handling SKI II

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Compound of Interest

Compound Name: SKI II

Cat. No.: B1682081

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This document provides immediate, essential safety and logistical information for handling the sphingosine kinase (SphK) inhibitor, **SKI II** (CAS RN: 312636-16-1). The following procedural guidance is intended to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Immediate Safety and Handling Protocols

Sphingosine Kinase Inhibitor II (**SKI II**) is a potent, cell-permeable, non-ATP competitive inhibitor of sphingosine kinase. While comprehensive toxicological data is not fully available, its biological activity necessitates a cautious approach to handling. The following protocols are based on available Safety Data Sheet (SDS) information and general best practices for handling bioactive small molecules.

Personal Protective Equipment (PPE):

Due to the limited toxicological data for **SKI II**, a comprehensive PPE strategy is crucial to minimize exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or safety glasses with side shields.	Protects eyes from splashes or airborne particles of the compound.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact. Gloves should be inspected before use and changed frequently, especially if contaminated.
Body Protection	A standard laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if handling large quantities or if there is a risk of aerosolization.	Minimizes inhalation of the compound.

Handling Procedures:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Avoid strong oxidizing agents.

Disposal Plan

Dispose of **SKI II** and any contaminated materials as hazardous chemical waste in accordance with all local, state, and federal regulations.

Solid Waste:

- Carefully sweep or vacuum up any solid **SKI II**, avoiding dust generation.
- Place the collected material into a designated, labeled hazardous waste container.

Liquid Waste (Solutions):

- Collect all solutions containing **SKI II** in a sealed, properly labeled hazardous waste container.
- Do not dispose of down the drain.

Contaminated Materials:

- All disposable labware, gloves, and other materials that have come into contact with **SKI II** should be placed in a sealed bag and disposed of as hazardous chemical waste.

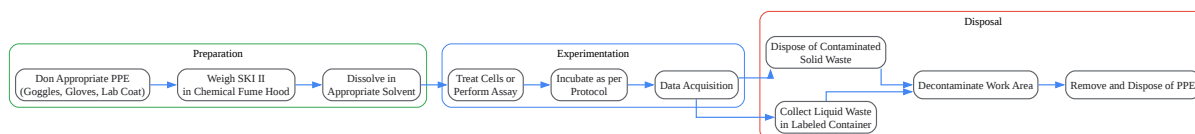
Quantitative Data Summary

The following table summarizes the reported inhibitory concentrations (IC₅₀) of **SKI II** against various targets.

Target	Cell Line/System	IC50 (μM)	Reference
Sphingosine Kinase (SphK)	In vitro	0.5	[1]
T-24 (Bladder Carcinoma)	Cell-based assay	4.6	[1]
MCF-7 (Breast Adenocarcinoma)	Cell-based assay	1.2	[1]
MCF-7/VP (Multidrug-Resistant Breast Cancer)	Cell-based assay	0.9	[1]
NCI/ADR (Multidrug-Resistant Breast Cancer)	Cell-based assay	1.3	[1]
JC (Mammary Adenocarcinoma)	S1P formation assay	12	[1]

Experimental Workflow

The following diagram illustrates a standard workflow for the safe handling and use of **SKI II** in a laboratory experiment, from initial preparation to final disposal.



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Caption: Safe handling workflow for **SKI II** experiments.

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References

- 1. SKI II | SPHK inhibitor | Mechanism | Concentration [selleckchem.com]
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